

# Glycolaldehyde structure and chemical properties

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An In-depth Technical Guide on the Structure and Chemical Properties of **Glycolaldehyde**

## Introduction

**Glycolaldehyde** (IUPAC name: 2-hydroxyacetaldehyde) is the simplest monosaccharide, a diose, with the chemical formula  $C_2H_4O_2$ .<sup>[1][2][3]</sup> It is the smallest possible molecule containing both an aldehyde (-CHO) and a hydroxyl (-OH) group, rendering it a highly reactive and versatile chemical.<sup>[2][3]</sup> This bifunctionality underpins its significance as a fundamental metabolite in various biological pathways, a key intermediate in organic synthesis, and a molecule of interest in prebiotic chemistry and astrochemistry.<sup>[1][3][4]</sup> Although it conforms to the general formula for carbohydrates,  $C_n(H_2O)_n$ , it is not strictly considered a saccharide.<sup>[2]</sup> **Glycolaldehyde** is typically supplied as a white, transparent solid and is known to have a sweet taste.<sup>[1][2]</sup> Its presence has been confirmed in organisms from bacteria to humans and even in the interstellar medium, highlighting its ubiquitous nature.<sup>[2][3]</sup> This guide provides a comprehensive overview of its structure, chemical properties, biological roles, and relevant experimental protocols for researchers, scientists, and drug development professionals.

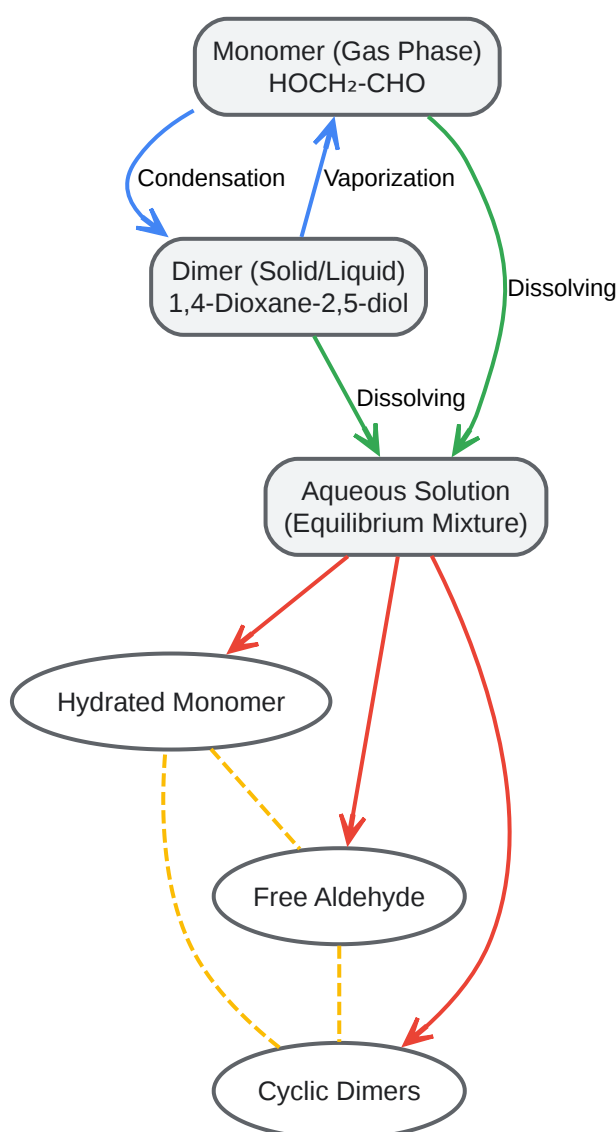
## Structure and Forms

**Glycolaldehyde's** structure is dynamic and highly dependent on its physical state.

- **Gas Phase:** In the gaseous state, it exists as a simple monomer.<sup>[2]</sup> Computational studies show it can adopt several torsional conformers, with the cis-cis structure being the most

stable due to intramolecular hydrogen bonding between the hydroxyl hydrogen and the carbonyl oxygen.[4][5]

- Solid and Liquid States: As a solid or molten liquid, **glycolaldehyde** primarily exists as a cyclic dimer, specifically 1,4-dioxane-2,5-diol.[2][4] This dimerization occurs through intermolecular hydrogen bonds.[4]
- Aqueous Solution: In water, **glycolaldehyde** is present as a complex, rapidly interconverting equilibrium mixture of at least four species: the free aldehyde (monomer), the hydrated monomer (gem-diol), and cyclic dimers.[2][3] It is infinitely soluble in water due to extensive hydrogen bonding.[4]



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**Figure 1:** Structural forms of **glycolaldehyde** in different physical states.

## Chemical and Physical Properties

### Identifiers

Identifier	Value	Reference
IUPAC Name	2-hydroxyacetaldehyde / Hydroxyethanal	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	141-46-8	<a href="#">[1]</a> <a href="#">[2]</a>
PubChem CID	756	<a href="#">[1]</a>
ChEBI ID	17071	<a href="#">[2]</a>
SMILES	<chem>C(C=O)O</chem>	<a href="#">[1]</a>
InChI	InChI=1S/C2H4O2/c3-1-2-4/h1,4H,2H2	<a href="#">[1]</a> <a href="#">[2]</a>
InChIKey	WGCNASOHLSPBMP-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

### Physicochemical Data

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>4</sub> O <sub>2</sub>	[1]
Molar Mass	60.05 g/mol	[1][2]
Appearance	Transparent colorless/white solid	[1][2]
Melting Point	97 °C (207 °F; 370 K)	[1][2]
Boiling Point	131.3 °C (268.3 °F; 404.4 K)	[2][4]
Density	1.065 g/mL	[2]
Vapor Pressure	4.97 mmHg	[1]
Solubility in Water	Infinitely soluble / ~725 g/L	[3][4]
log P	-1.2	[4]

## Spectroscopic and Thermochemical Data

Data Type	Value / Observation	Reference
<sup>1</sup> H NMR (D <sub>2</sub> O)	Resonances at 4.9 ppm (triplet, C1 of hydrate) and 3.3 ppm (doublet, C2 of hydrate).	[6]
<sup>13</sup> C NMR	Data available via Madison Metabolomics Consortium.	[7]
IR Spectroscopy	Spectra have been interpreted in terms of monomeric molecules in the vapor phase.	[5]
Mass Spectrometry	Fragmentation of the dimeric form occurs via isomerization of the molecular ion.	[8]
Standard Enthalpy of Formation (Gas, 298 K)	-317.50 ± 0.90 kJ/mol	[4]
Proton Affinity (PA)	779.8 kJ mol <sup>-1</sup> (Calculated)	[9]

## Reactivity and Chemical Properties

The bifunctional nature of **glycolaldehyde** governs its reactivity.[3][4]

- **Condensation Reactions:** It can undergo self-condensation, a key step in the formose reaction where two formaldehyde molecules first form **glycolaldehyde**, which then converts to glyceraldehyde and subsequently to larger sugars.[2][4] This reaction is considered significant in prebiotic chemistry for the formation of biological building blocks like ribose.[2]
- **Reduction:** The aldehyde group can be reduced to produce ethylene glycol.[4]
- **Reactions with Amines:** It readily reacts with amines to form imines and other nitrogen-containing compounds.[4]
- **Tautomerization:** In acidic or basic solution, it undergoes reversible tautomerization to form (Z)-1,2-ethenediol.[1][2]
- **Stability:** **Glycolaldehyde** is relatively stable under standard conditions but may decompose above 140°C via retro-aldol cleavage to formaldehyde.[4] It can react violently with strong oxidizing agents, bases, and acids.[10]

## Biological Role and Signaling Pathways

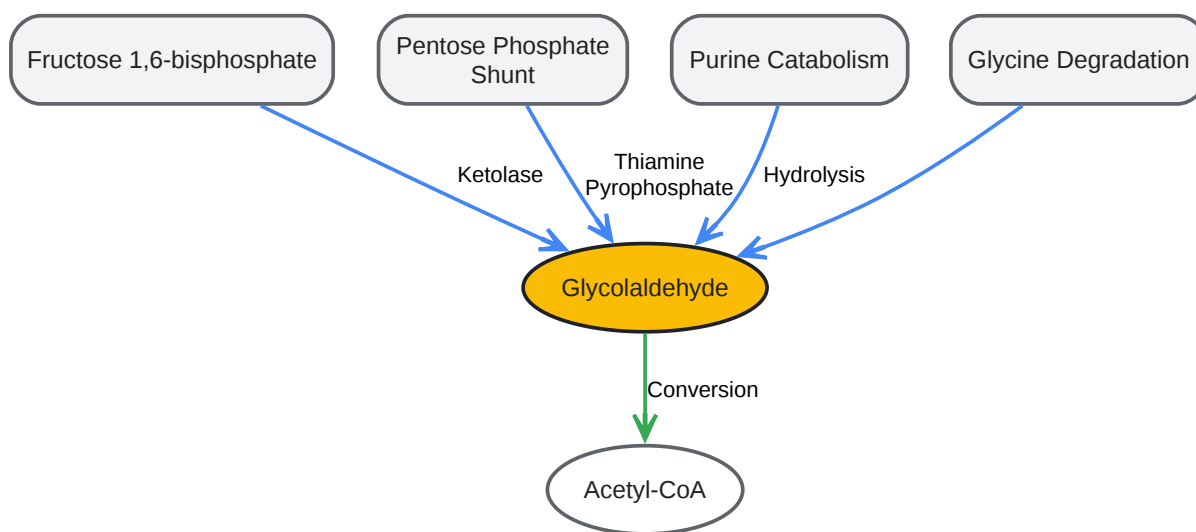
**Glycolaldehyde** is a fundamental metabolite found in all eukaryotes.[4] It is primarily located in the mitochondria and is involved in several key metabolic pathways.[4]

## Metabolic Origins

**Glycolaldehyde** is produced endogenously from several sources:[3][11]

- **Pentose Phosphate Shunt:** It is transferred by thiamine pyrophosphate during this pathway.[2]
- **Alternate Glycolysis:** It can be formed by the action of ketolase on fructose 1,6-bisphosphate.[2]
- **Purine Catabolism:** The breakdown of purines leads to the formation of glycolureate, which is hydrolyzed to yield **glycolaldehyde**. [2]

- Glycine Degradation: It can be formed from the amino acid glycine.[11]



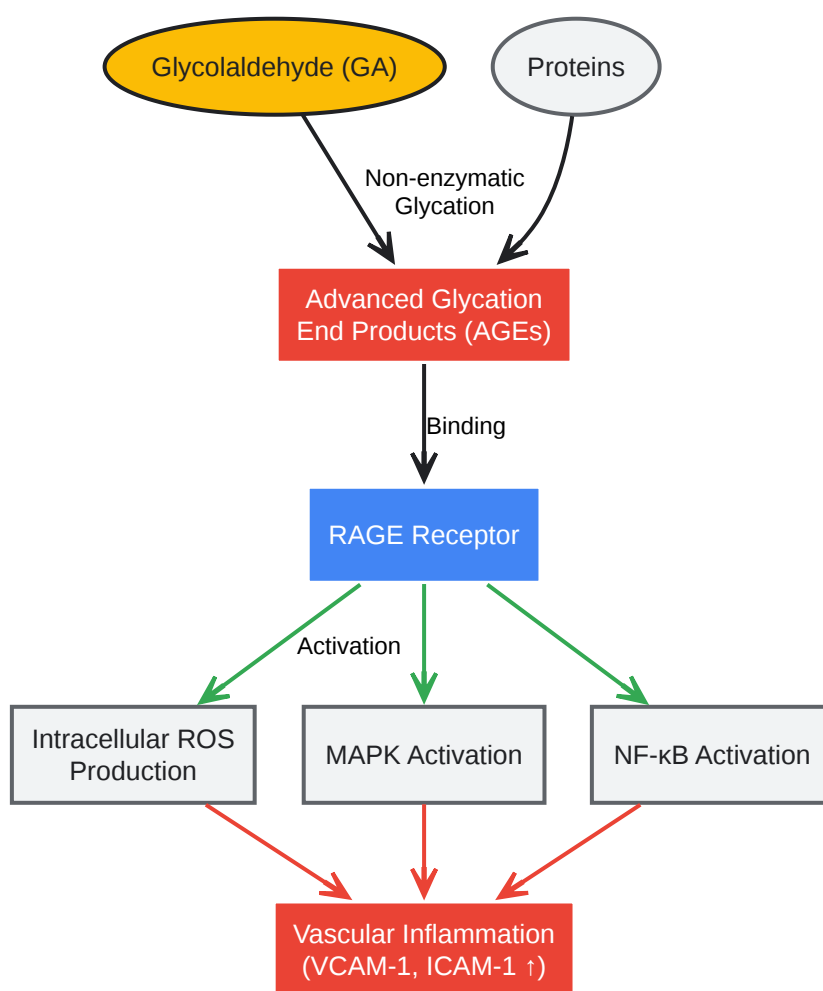
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**Figure 2:** Key metabolic pathways for the endogenous production of **glycolaldehyde**.

## Role as an Advanced Glycation End Product (AGE) Precursor

**Glycolaldehyde** is a highly reactive precursor of Advanced Glycation End Products (AGEs). [12][13] AGEs are formed through non-enzymatic reactions between sugars or reactive aldehydes and proteins, lipids, or nucleic acids.[12] **Glycolaldehyde** has a protein glycation reactivity reported to be 20,000-fold higher than that of glucose.[12] The accumulation of AGEs is implicated in the pathology of various diseases, including diabetes, renal disease, and atherosclerosis.[12][14]

**Glycolaldehyde**-derived AGEs interact with the Receptor for Advanced Glycation End Products (RAGE), a multi-ligand cell surface receptor.[12][14] This interaction triggers a signaling cascade that promotes cellular dysfunction. In vascular smooth muscle cells, for instance, this signaling leads to increased expression of adhesion molecules like VCAM-1 and ICAM-1, contributing to vascular inflammation.[14] The pathway involves the production of intracellular Reactive Oxygen Species (ROS) and the activation of downstream signaling kinases such as MAPK and the transcription factor NF- $\kappa$ B.[14]



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**Figure 3: Glycolaldehyde-induced AGE-RAGE signaling pathway leading to vascular inflammation.**

## Experimental Protocols

### Synthesis: Hydroformylation of Formaldehyde

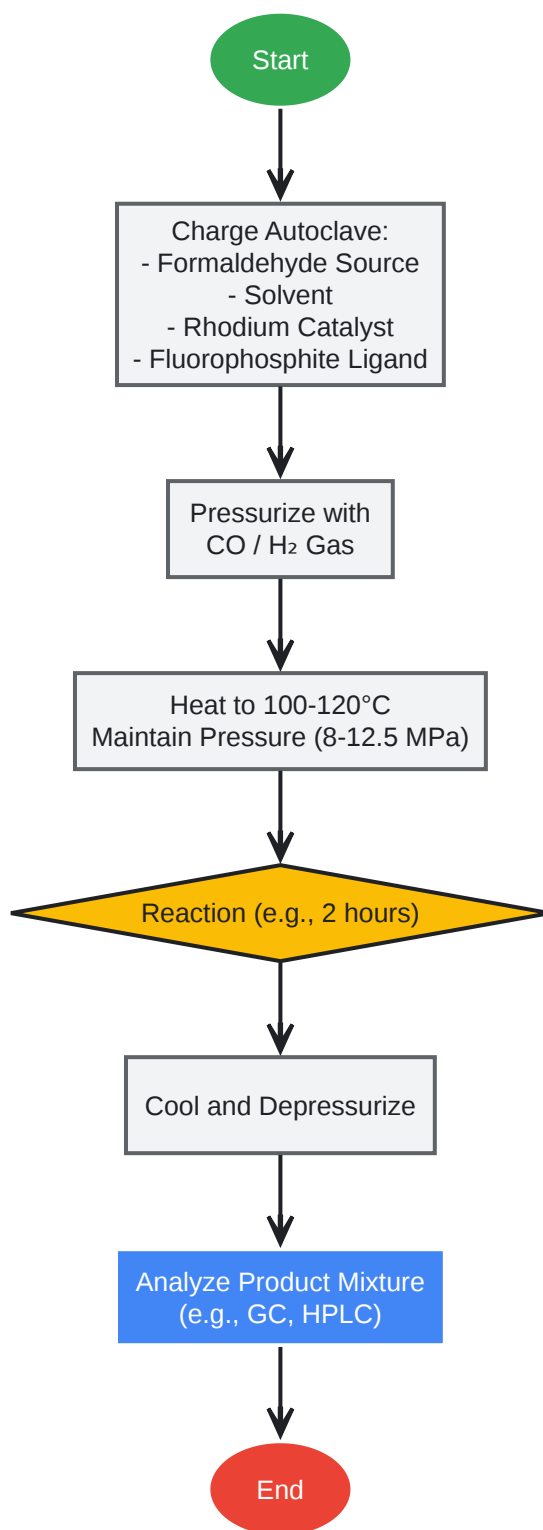
A primary industrial method for synthesizing **glycolaldehyde** is the hydroformylation of formaldehyde.[15][16] This process involves the reaction of formaldehyde with synthesis gas (a mixture of carbon monoxide and hydrogen) in the presence of a catalyst.[15]

Methodology:

- Reactants: Formaldehyde (source can be formalin or paraformaldehyde), Carbon Monoxide (CO), and Hydrogen (H<sub>2</sub>).[15]

- **Catalyst System:** A rhodium-based catalyst is typically used for its high activity and selectivity.<sup>[15][16]</sup> The system comprises a rhodium source (e.g.,  $\text{HRh}(\text{CO})(\text{PPh}_3)_3$ ) and a fluorophosphite ligand (e.g., 2,2'-ethylidenebis(4,6-di-tert-butylphenyl) fluorophosphite).<sup>[15][17]</sup>
- **Solvent:** A suitable hydroformylation solvent such as N-methyl-2-pyrrolidinone is used.<sup>[15]</sup>
- **Reaction Conditions:** The reaction is carried out in a high-pressure autoclave. Typical conditions include temperatures of 100-120°C and pressures of 8-12.5 MPa.<sup>[16][17]</sup> The ratio of  $\text{H}_2$  to CO can be varied.<sup>[15]</sup>
- **Procedure:** The autoclave is charged with formaldehyde, solvent, and the catalyst system. It is then pressurized with the CO/ $\text{H}_2$  mixture and heated to the target temperature for a set duration (e.g., 2 hours).<sup>[15][17]</sup>
- **Analysis:** Upon completion, the product mixture is analyzed to determine the conversion of formaldehyde and the selectivity to **glycolaldehyde**.<sup>[15]</sup> High selectivity to **glycolaldehyde** (up to 99.2%) has been reported using this method.<sup>[15]</sup>





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**Figure 4:** General experimental workflow for the synthesis of **glycolaldehyde** via hydroformylation.

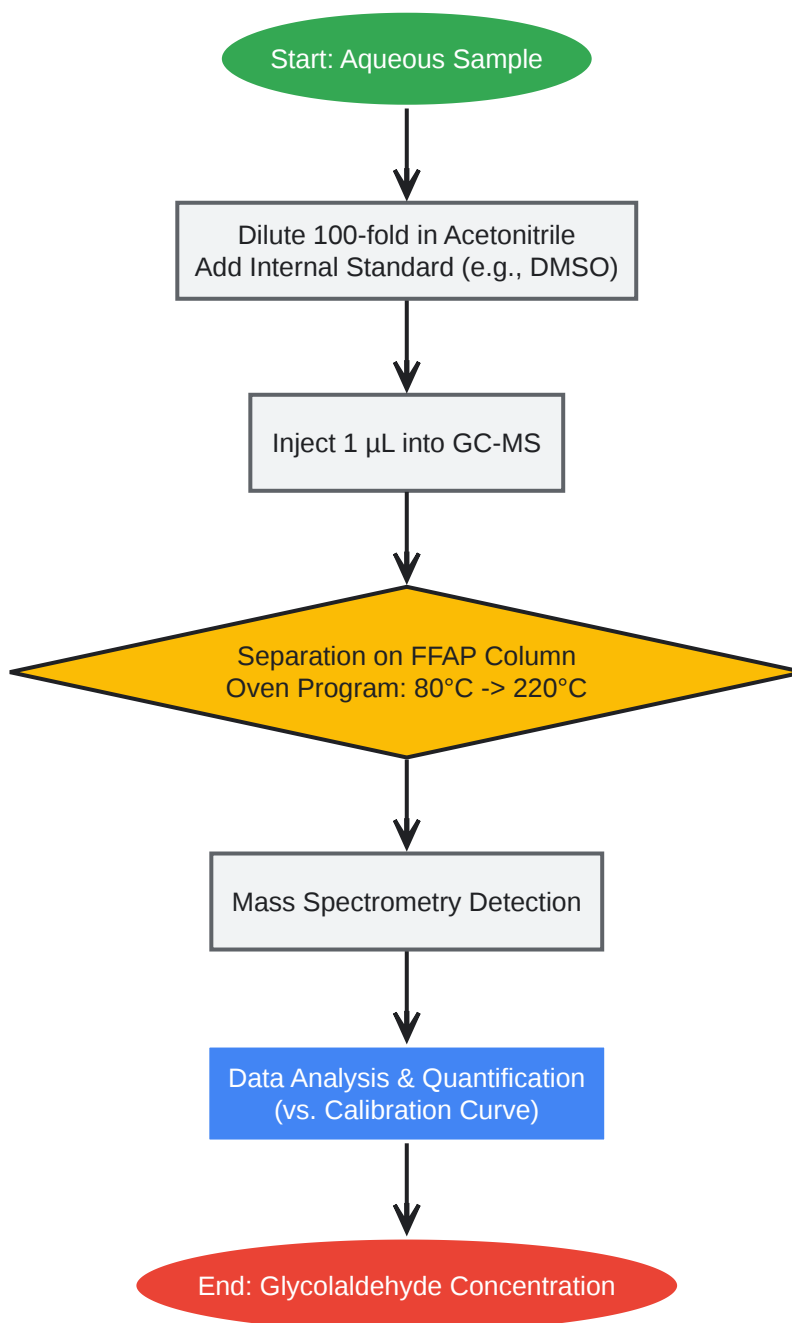
## Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

While traditional methods like HPLC and NMR can be used, they often suffer from low selectivity for **glycolaldehyde** in complex mixtures.<sup>[18][19]</sup> A validated, rapid, and precise method using GC-MS has been developed for its quantification.<sup>[18]</sup>

### Methodology:

- **Sample Preparation:** The aqueous sample containing **glycolaldehyde** is diluted 100-fold in acetonitrile (ACN). An internal standard (IS), such as 10% dimethyl sulfoxide (DMSO) in water, is added.<sup>[19]</sup> For a 10 mL final volume, 100 µL of the sample and 50 µL of the IS are added to ACN.<sup>[19]</sup>
- **GC System:** A gas chromatograph equipped with a mass spectrometer detector is used.
- **Capillary Column:** A free-fatty acid polyethylene glycol (FFAP) capillary stationary phase is used for optimal separation.<sup>[18]</sup>
- **GC Parameters:**
  - **Injection Volume:** 1 µL.<sup>[18]</sup>
  - **Split Ratio:** 50:1.<sup>[18]</sup>
  - **Mobile Phase Flow Rate:** 2 mL/min.<sup>[18]</sup>
  - **Oven Temperature Program:**
    - **Initial temperature:** 80°C.<sup>[18]</sup>
    - **Thermal gradient:** Ramp at 60°C/min.<sup>[18]</sup>
    - **Final temperature:** 220°C.<sup>[18]</sup>
- **Quantification:** The concentration of **glycolaldehyde** is determined using calibration curves (internal, external, or standard addition).<sup>[18]</sup>

- Performance: This method is rapid (run time of 5.3 min), accurate (>90%), and precise (<4% RSD), with a limit of detection (LOD) of 0.104 g/L.[18]



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**Figure 5:** Experimental workflow for the GC-MS analysis of **glycolaldehyde**.

## Safety and Handling

**Glycolaldehyde** is a combustible solid.[10] While it does not meet the criteria for classification under GHS for most reports, some data indicates it may cause an allergic skin reaction.[1][10]

- Handling: Use in a well-ventilated place.[20] Avoid dust formation and contact with skin and eyes.[20]
- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemical-impermeable gloves (tested to EN 374), and appropriate protective clothing.[20] Respiratory protection (particulate filter) may be necessary if dust is formed.[20]
- Storage: Store in a dry, cool, and well-ventilated place.[10][21]
- Incompatibilities: Avoid strong oxidizing agents, acids, and bases, with which it can react violently.[10]
- Fire: Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam as extinguishing agents.[22] Hazardous combustion products include carbon monoxide and carbon dioxide.[21]

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## References

1. Glycolaldehyde | C<sub>2</sub>H<sub>4</sub>O<sub>2</sub> | CID 756 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Glycolaldehyde - Wikipedia [en.wikipedia.org]
3. grokipedia.com [grokipedia.com]
4. Buy Glycolaldehyde (EVT-459801) | 141-46-8 [evitachem.com]
5. researchgate.net [researchgate.net]
6. researchgate.net [researchgate.net]
7. spectrabase.com [spectrabase.com]
8. Mass spectra of glycolaldehyde and glyceraldehyde - Journal of the Chemical Society B: Physical Organic (RSC Publishing) [pubs.rsc.org]

- 9. researchgate.net [researchgate.net]
- 10. carlroth.com [carlroth.com]
- 11. Showing Compound Hydroxyacetaldehyde (FDB003297) - FooDB [foodb.ca]
- 12. Glycolaldehyde, an Advanced Glycation End Products Precursor, Induces Apoptosis via ROS-Mediated Mitochondrial Dysfunction in Renal Mesangial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Glycolaldehyde, a reactive intermediate for advanced glycation end products, plays an important role in the generation of an active ligand for the macrophage scavenger receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Glycolaldehyde induces synergistic effects on vascular inflammation in TNF- $\alpha$ -stimulated vascular smooth muscle cells - PMC [pmc.ncbi.nlm.nih.gov]
- 15. US7301054B1 - Process for the preparation of glycolaldehyde - Google Patents [patents.google.com]
- 16. researchgate.net [researchgate.net]
- 17. US9126912B1 - Processes for preparing formaldehyde, glycolaldehyde and ethylene glycol - Google Patents [patents.google.com]
- 18. The development and validation of a GC-MS method for the quantification of glycolaldehyde formed from carbohydrate fragmentation processes - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 19. researchgate.net [researchgate.net]
- 20. echemi.com [echemi.com]
- 21. fishersci.com [fishersci.com]
- 22. nj.gov [nj.gov]
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